

3-Chlorothietane 1,1-dioxide CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorothietane 1,1-dioxide

Cat. No.: B095794

[Get Quote](#)

An In-Depth Technical Guide to 3-Chlorothietane 1,1-dioxide

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chlorothietane 1,1-dioxide is a versatile heterocyclic compound of significant interest in synthetic and medicinal chemistry. Its unique strained four-membered ring structure, combined with the activating effect of the sulfone group and the reactivity of the chlorine atom, makes it a valuable building block for the synthesis of novel chemical entities. This document provides a comprehensive overview of **3-chlorothietane 1,1-dioxide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications, particularly in the realm of drug discovery.

Chemical and Physical Properties

3-Chlorothietane 1,1-dioxide, with the CAS number 15953-83-0, is a crystalline solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	15953-83-0	[1][2]
Molecular Formula	C ₃ H ₅ ClO ₂ S	[1][2]
Molecular Weight	140.59 g/mol	[1][2]
Appearance	Pale brown solid	[3]
EINECS Number	604-604-1	[1]
MDL Number	MFCD01318455	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **3-chlorothietane 1,1-dioxide**. The following data has been reported:

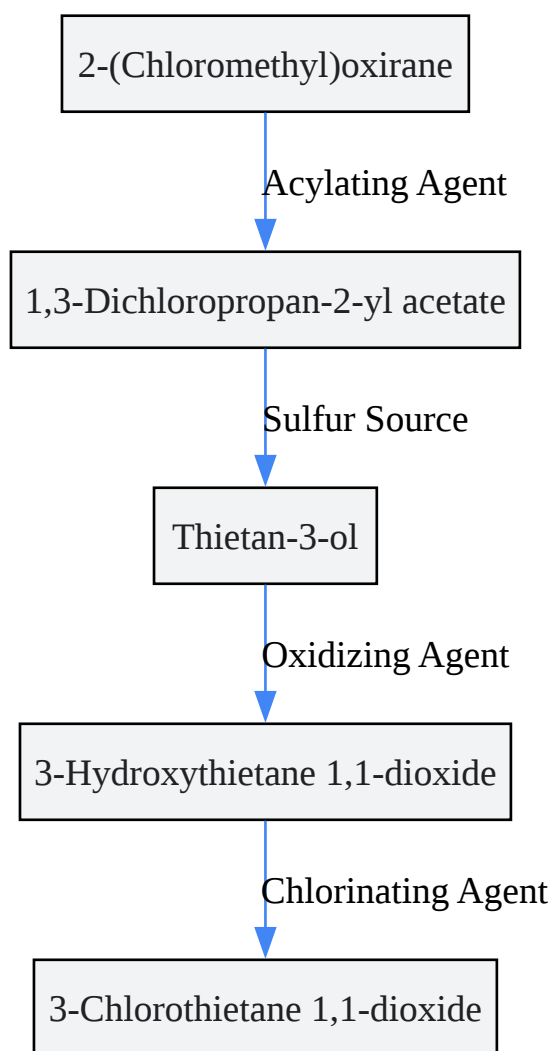
Spectroscopy	Data	Reference
¹ H-NMR (DMSO-d ₆ , 400 MHz)	δ 4.92-4.83 (m, 3H), 4.39-4.30 (m, 2H)	[3]
¹³ C-NMR (DMSO-d ₆ , 100 MHz)	δ 75.1, 37.2	[3]
GCMS	m/z = 140 [M] ⁺	[3]

Synthesis of 3-Chlorothietane 1,1-dioxide

Several synthetic routes to **3-chlorothietane 1,1-dioxide** have been reported. A common and scalable method starts from 2-(chloromethyl)oxirane.[3] Another established method involves the direct chlorination of thietane 1,1-dioxide.[4][5]

Synthesis from 2-(Chloromethyl)oxirane

This multi-step synthesis provides a cost-effective and commercially viable route to **3-chlorothietane 1,1-dioxide**. [3] The overall workflow is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-Chlorothietane 1,1-dioxide** from 2-(Chloromethyl)oxirane.

Step a: Synthesis of 1,3-dichloropropan-2-yl acetate

- React 2-(chloromethyl)oxirane with an acylating agent to yield 1,3-dichloropropan-2-yl acetate.[3]

Step b: Synthesis of thietan-3-ol

- The 1,3-dichloropropan-2-yl acetate obtained in the previous step is reacted with a sulfur source, such as sodium sulfide hydrate, to produce thietan-3-ol.[3] This method avoids the use of hazardous reagents like hydrogen sulfide.[3]

Step c: Synthesis of 3-hydroxythietane 1,1-dioxide

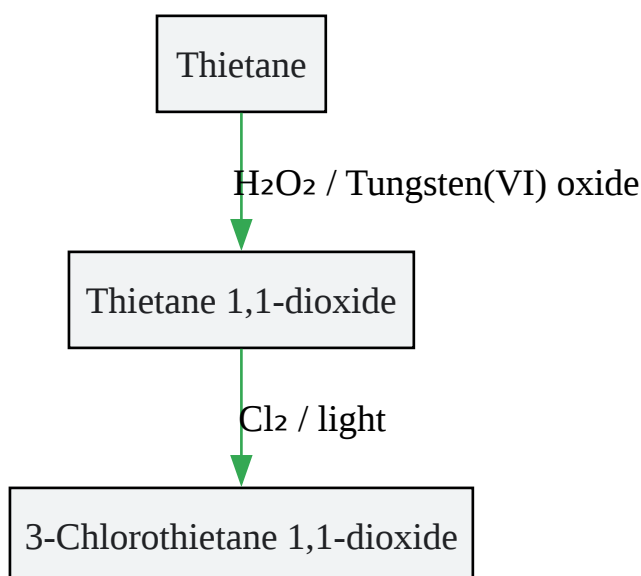
- Thietan-3-ol is oxidized using an oxidizing agent like hydrogen peroxide or potassium permanganate in glacial acetic acid to give 3-hydroxythietane 1,1-dioxide.[3]

Step d: Synthesis of **3-chlorothietane 1,1-dioxide**

- A mixture of 3-hydroxythietane 1,1-dioxide is heated to 60-65 °C.
- Thionyl chloride (SOCl₂) is added to the heated mixture.
- After the reaction is complete, the mixture is concentrated under reduced pressure.
- The residue is quenched with ice-cold water.
- The resulting solid is filtered and dried to afford **3-chlorothietane 1,1-dioxide** as a pale brown solid.[3]

Synthesis via Chlorination of Thietane 1,1-dioxide

This method involves the direct chlorination of thietane 1,1-dioxide, which itself is synthesized from thietane.[4]



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-Chlorothietane 1,1-dioxide** from Thietane.

Step 1: Oxidation of Thietane

- Thietane is oxidized with hydrogen peroxide-acetic acid catalyzed by tungsten(VI) oxide to yield thietane 1,1-dioxide.^[4]

Step 2: Chlorination of Thietane 1,1-dioxide

- Thietane 1,1-dioxide is chlorinated in the presence of light to produce **3-chlorothietane 1,1-dioxide**.^[4] The reaction conditions can be controlled to favor the monochlorinated product over the dichloro derivative.^[4]

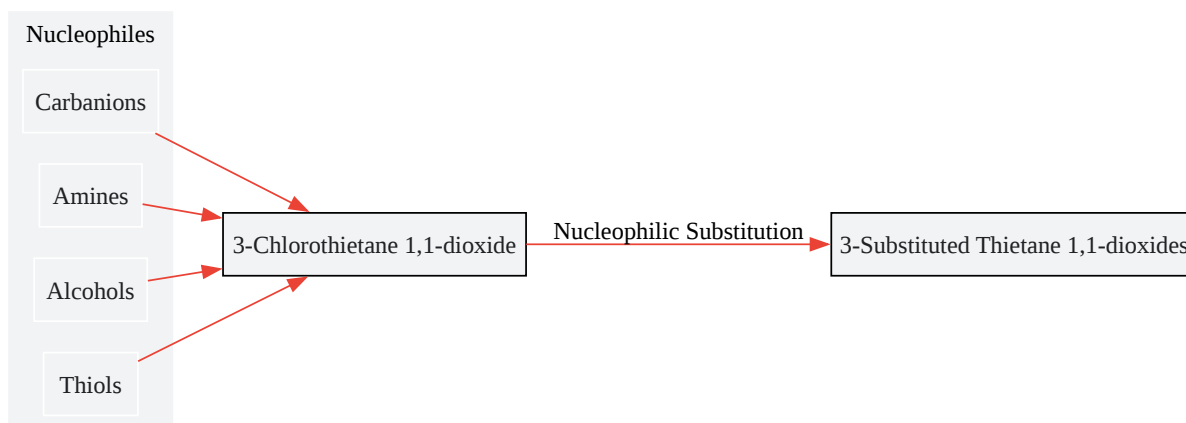
Chemical Reactivity and Applications

3-Chlorothietane 1,1-dioxide is a valuable synthetic intermediate due to its reactivity. The electron-withdrawing sulfone group activates the ring, making it susceptible to nucleophilic attack and ring-opening reactions. The chlorine atom at the 3-position serves as a good leaving group, allowing for the introduction of various functional groups.

Key reactions include:

- Nucleophilic Substitution:** It readily reacts with a variety of nucleophiles such as carbanions, amines, alcohols, and thiols to yield 3-substituted thietane 1,1-dioxides.^{[4][5]}
- Diels-Alder Reactions:** 3-Chloro-2H-thiete 1,1-dioxide, a derivative, can participate in Diels-Alder reactions with dienes like butadiene and 1,3-diphenylisobenzofuran.^{[4][5]}

The versatility of **3-chlorothietane 1,1-dioxide** makes it an important building block in the synthesis of chemical intermediates for the pharmaceutical and agrochemical industries.^[3] The incorporation of the thietane dioxide motif can influence the physicochemical properties of a molecule, such as solubility and metabolic stability, which are critical parameters in drug design. Chlorinated compounds, in general, are prevalent in a wide range of FDA-approved drugs, highlighting the importance of chloro-containing intermediates in medicinal chemistry.^[6]



[Click to download full resolution via product page](#)

Caption: Reactivity of **3-Chlorothietane 1,1-dioxide** with Nucleophiles.

Conclusion

3-Chlorothietane 1,1-dioxide is a key synthetic intermediate with well-defined properties and reactivity. The detailed synthetic protocols and an understanding of its chemical behavior provide a solid foundation for its use in research and development. For scientists and professionals in drug discovery, this compound offers a gateway to novel molecular architectures with potential therapeutic applications. The continued exploration of its chemistry is likely to lead to the development of new and valuable chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chlorothietane-1,1-dioxide CAS#: 15953-83-0 [m.chemicalbook.com]

- 2. chemsynthesis.com [chemsynthesis.com]
- 3. WO2024134681A1 - A method for the preparation of 3-chlorothietane 1,1-dioxide - Google Patents [patents.google.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Chlorothietane 1,1-dioxide CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095794#3-chlorothietane-1-1-dioxide-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com